

# Safety and handling precautions for 4-Iodo-L-phenylalanine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *H-Phe(4-I)-OH*

Cat. No.: B2403948

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of 4-Iodo-L-phenylalanine

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for 4-Iodo-L-phenylalanine, a crucial unnatural amino acid in protein engineering and drug development. Adherence to these guidelines is essential for ensuring laboratory safety and maintaining experimental integrity.

## Hazard Identification and Classification

4-Iodo-L-phenylalanine is not classified as a hazardous substance or mixture according to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200)[1]. However, as with all laboratory chemicals, it should be handled with caution. To our knowledge, the hazards of this material have not been thoroughly investigated[2].

GHS Classification: Not a hazardous substance or mixture[2].

## Physical and Chemical Properties

A summary of the key physical and chemical properties of 4-Iodo-L-phenylalanine is provided in the table below. This data is essential for proper storage and handling.

Property	Value	Reference
CAS Number	24250-85-9	[1][3][4]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> INO <sub>2</sub>	[4]
Molecular Weight	291.09 g/mol	
Appearance	White to off-white powder	[4]
Melting Point	255-256 °C	[4]
Boiling Point	366.8 ± 32.0 °C (Predicted)	[4]
Density	1.824 ± 0.06 g/cm <sup>3</sup> (Predicted)	[4]
Solubility	Slightly soluble in water. Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[5]
Storage Temperature	Store at 2-8 °C or -20°C. Protect from light.	[4][6]

## Toxicological Data

While specific quantitative toxicological data such as LD50 or LC50 values for 4-Iodo-L-phenylalanine are not readily available in the provided search results, the substance is generally considered to have low toxicity. No known OSHA hazards have been identified[7]. However, potential health effects may include irritation upon inhalation, skin contact, or eye contact, and it may be harmful if swallowed[7].

## Handling and Storage

Proper handling and storage are critical to maintain the stability of 4-Iodo-L-phenylalanine and ensure the safety of laboratory personnel.

### Handling

- Ventilation: Use in a well-ventilated area. Provide appropriate exhaust ventilation at places where dust is formed[7][8].

- Personal Protective Equipment (PPE):
  - Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles[1].
  - Hand Protection: Wear appropriate protective gloves[1].
  - Respiratory Protection: For nuisance levels of dust, use type N95 (US) or type P1 (EN 143) dust masks[8].
  - Body Protection: Wear appropriate protective clothing to prevent skin exposure[1].
- Hygiene: Wash hands thoroughly after handling and before eating, smoking, or using the lavatory. Change contaminated clothing immediately[7].
- Precautions: Avoid dust formation. Avoid breathing vapors, mist, or gas. Avoid contact with skin and eyes. Avoid ingestion and inhalation[1][7][8][9].

## Storage

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place[1][8].
- Temperature: Storage temperatures of 2-8°C and -20°C are recommended[4].
- Light Sensitivity: Protect from light[6][8].
- Incompatibilities: Avoid strong oxidizing agents and strong acids[7].

## Experimental Protocols

### Spill and Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Avoid dust formation. Ensure adequate ventilation. Use personal protective equipment as required[1][8].
- Environmental Precautions: Prevent the substance from entering drains. No special environmental precautions are required for small spills[1][8].

- Containment and Cleaning:
  - Sweep up and shovel the material[1][8].
  - Place the collected material into a suitable, closed container for disposal[1][8].
  - Avoid generating dust during cleanup[1][8].

## First-Aid Measures

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention[1].
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur[1].
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur[1][8].
- Ingestion: Clean mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. Get medical attention if symptoms occur[1][8].

## Fire-Fighting Measures

- Extinguishing Media: Use a carbon dioxide or dry chemical extinguisher for small fires. For large fires, use water spray, fog, or foam. Do not use a water jet[7].
- Hazardous Combustion Products: Carbon oxides, Nitrogen oxides (NOx), Hydrogen iodide[8].
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear[1].

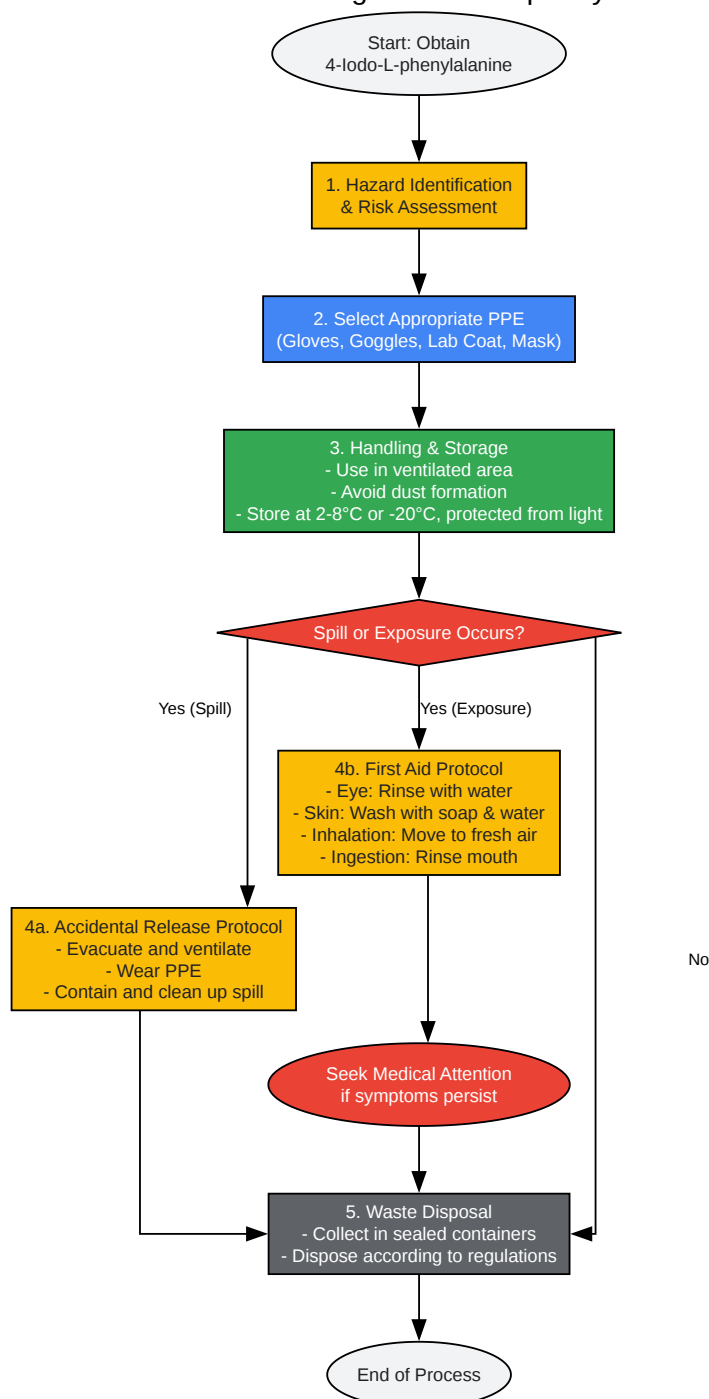
## Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations[2]. Dispose of the contents/container to an authorized hazardous or special waste collection point[10].

## Visualization of Safety and Handling Workflow

The following diagram illustrates the key decision-making and action steps for the safe handling of 4-Iodo-L-phenylalanine, from initial risk assessment to final disposal.

Workflow for Safe Handling of 4-Iodo-L-phenylalanine



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of 4-Iodo-L-phenylalanine.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. anaspec.com [anaspec.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. bocsci.com [bocsci.com]
- 5. BOC-4-iodo-L-phenylalanine | 62129-44-6 [chemicalbook.com]
- 6. 4-Iodo-L-phenylalanine | 24250-85-9 | FI13400 | Biosynth [biosynth.com]
- 7. peptide.com [peptide.com]
- 8. BOC-4-iodo-L-phenylalanine - Safety Data Sheet [chemicalbook.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Safety and handling precautions for 4-Iodo-L-phenylalanine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2403948#safety-and-handling-precautions-for-4-iodo-l-phenylalanine\]](https://www.benchchem.com/product/b2403948#safety-and-handling-precautions-for-4-iodo-l-phenylalanine)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)